Application Notes and Protocols: Sensory Analysis of Methyl Cedryl Ketone

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Compound of Interest	
Compound Name:	Methyl Cedryl Ketone
Cat. No.:	B1614869

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Introduction

Methyl Cedryl Ketone (MCK), a synthetic ketone, is a widely utilized ingredient in the fragrance industry, prized for its rich, warm, and multifaceted scent profile.[1] Characterized by its persistent woody, ambery, and musky notes, MCK serves as a foundational element in many fragrance compositions, particularly in masculine, woody-amber, and fougère blends.[1] Its low volatility and high odor strength make it an excellent fixative, enhancing the longevity and overall performance of a fragrance.[1] These application notes provide a comprehensive overview of the sensory analysis of **Methyl Cedryl Ketone**, offering detailed protocols for its evaluation. While specific quantitative sensory data for MCK, such as a definitive odor detection threshold, is not widely available in public literature, this document outlines the established methodologies for determining these values.

Olfactory Profile of **Methyl Cedryl Ketone**

Methyl Cedryl Ketone possesses a complex and desirable odor profile. The primary descriptors consistently associated with MCK are:

- Woody: A dominant characteristic, often compared to cedarwood, but with a drier and richer quality.[1]

- Ambery: Imparting a warm, resinous, and slightly sweet character.[1]

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- Musky: Providing a subtle, animalic, and long-lasting undertone.[1]

- Leathery: In some contexts, hints of a soft, worn leather note are perceived.

- Dry: The overall impression is often described as dry rather than sweet or cloying.[1]

Data Presentation: Sensory Attributes of **Methyl Cedryl Ketone**

The following table summarizes the qualitative and descriptive sensory attributes of **Methyl Cedryl Ketone** based on available literature. A detailed protocol for generating the quantitative data is provided in the subsequent sections.

Sensory Attribute	Description	Odor Strength	Substantivity on Smelling Strip
Odor Family	Woody, Ambery	High	Approximately 400 hours
Primary Notes	Woody, Amber, Musk	-	-
Secondary Notes	Leathery, Dry, Cedar-like	-	-

Experimental Protocols for Sensory Analysis

This protocol outlines the procedure for determining the odor detection threshold of **Methyl Cedryl Ketone** using the Ascending Forced-Choice (AFC) method, a standard and widely accepted technique.

1. Panelist Selection and Training:

- Recruit a panel of 15-20 individuals.

- Screen panelists for their ability to smell and basic olfactory health.

- Train panelists to recognize and identify the target odorant (MCK) and to understand the testing procedure.

2. Sample Preparation:

- Prepare a stock solution of **Methyl Cedryl Ketone** in a suitable solvent (e.g., diethyl phthalate or ethanol).

- Create a series of dilutions from the stock solution, typically in logarithmic steps (e.g., 1:10, 1:100, 1:1000, etc.).

- Prepare smelling strips by dipping them into each dilution and allowing the solvent to evaporate completely.

3. Testing Procedure:

- Present panelists with three smelling strips in a triangular test format: two blanks (solvent only) and one with the MCK dilution.

- Start with the lowest concentration and present the dilutions in ascending order.

- For each set, panelists are asked to identify the strip that has a different odor.

- The individual's detection threshold is the lowest concentration at which they can correctly identify the scented strip in two consecutive presentations.

4. Data Analysis:

- Calculate the geometric mean of the individual thresholds to determine the panel's odor detection threshold.

This protocol describes the methodology for developing a detailed sensory profile of **Methyl Cedryl Ketone** using the Quantitative Descriptive Analysis (QDA®) method.[2]

1. Panelist Selection and Training:

- Select a panel of 8-12 highly trained and articulate individuals.

- Conduct extensive training sessions to develop a consensus vocabulary (lexicon) to describe the aroma of MCK.

- Use reference standards for each descriptor to calibrate the panelists.

2. Lexicon Development:

- Present panelists with a sample of pure **Methyl Cedryl Ketone**.

- In a group session, panelists brainstorm and agree upon a list of descriptive terms for the aroma attributes (e.g., "woody," "ambery," "musky," "dry," "cedar," "leathery").
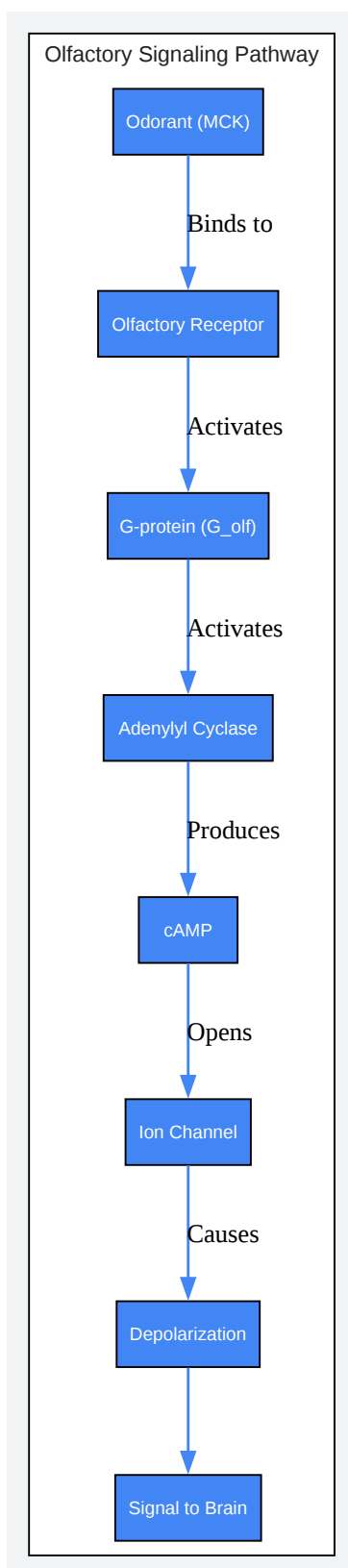
3. Intensity Rating:

- Prepare samples of MCK at different concentrations in a suitable base.

- Present the samples to the panelists in a randomized order.

- Panelists independently rate the intensity of each descriptor on a line scale (e.g., a 15-cm line anchored with "low" and "high").

4. Data Analysis:

- Convert the line scale ratings to numerical data.

- Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to identify significant differences in attribute intensities across different concentrations.

- Present the results in a "spider web" or star plot for a visual representation of the sensory profile.

Mandatory Visualizations

Olfactory Signaling Pathway

Odorant (MCK)

Binds to

Olfactory Receptor

Activates

G-protein (G_olf)

Activates

Adenylyl Cyclase

Produces

cAMP

Opens

Ion Channel

Causes

Depolarization

Signal to Brain

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Caption: Olfactory signaling cascade initiated by an odorant.

Sensory Analysis Workflow

Logical Relationship of MCK Sensory Attributes
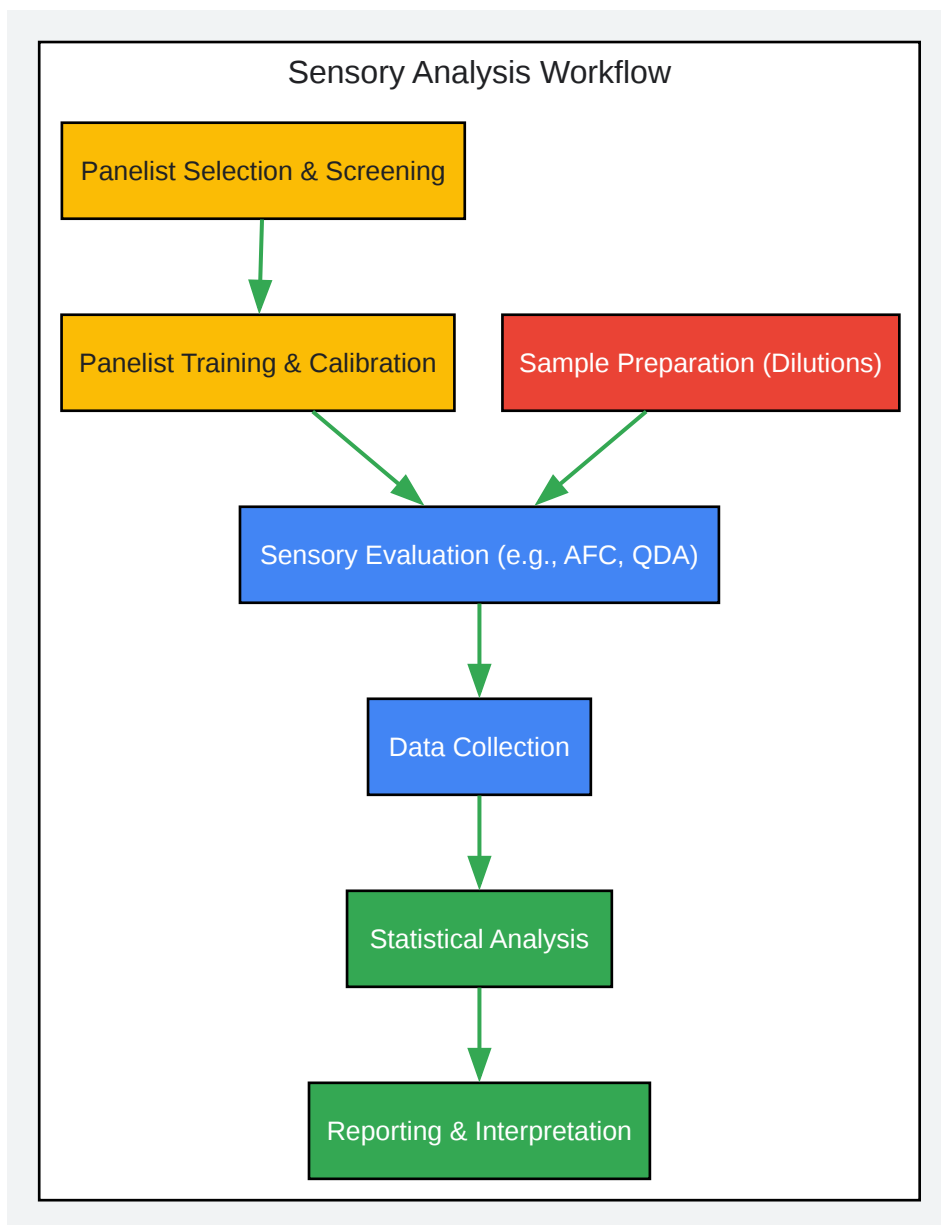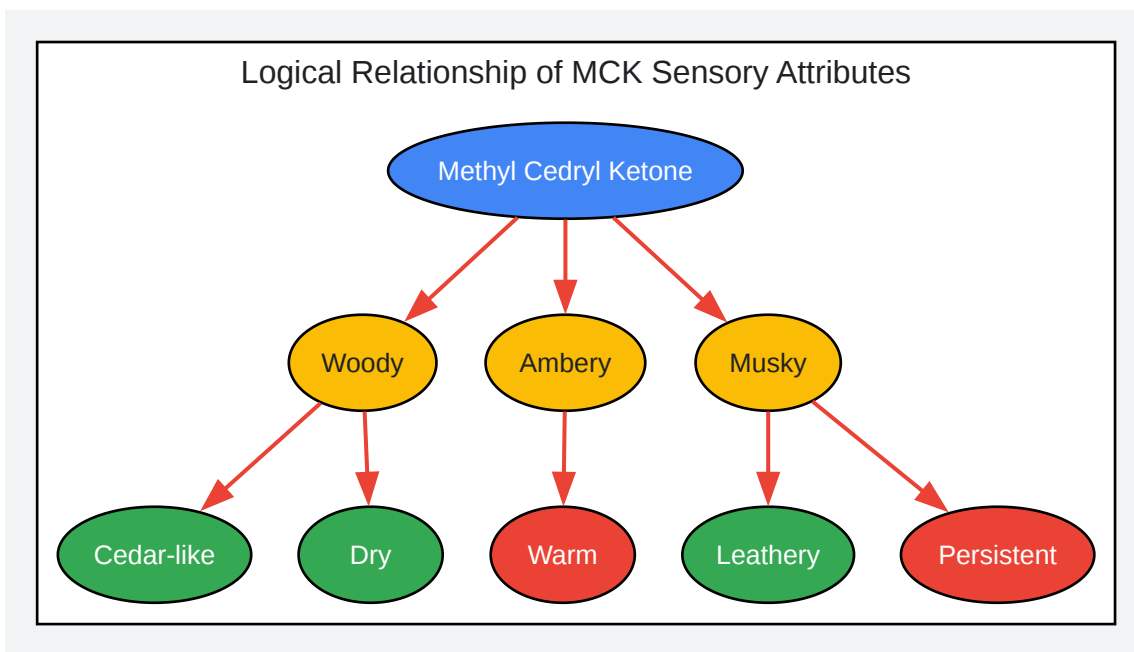
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References

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- 2. researchgate.net [researchgate.net]

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